

Fmoc-D-Glu-OtBu safety data sheet and handling precautions

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Compound of Interest

Compound Name: *Fmoc-D-Glu-OtBu*

Cat. No.: *B557679*

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A Technical Guide to the Safe Handling of Fmoc-D-Glu-OtBu

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling precautions for N- α -Fmoc-D-glutamic acid γ -t-butyl ester (**Fmoc-D-Glu-OtBu**), a key building block in solid-phase peptide synthesis. Adherence to these guidelines is critical for ensuring personnel safety and maintaining experimental integrity.

Chemical Identification and Properties

Fmoc-D-Glu-OtBu is a protected amino acid derivative used to introduce D-glutamic acid residues into peptide chains.^[1] Its chemical and physical properties are summarized below.

Identifier	Data
Chemical Name	N- α -Fmoc-D-glutamic acid γ -t.-butyl ester[1]
Synonyms	Fmoc-D-Glu(OtBu)-OH, Fmoc-D-glutamic acid 5-tert-butyl ester[2]
CAS Number	104091-08-9[1][2][3]
Molecular Formula	C ₂₄ H ₂₇ NO ₆ [1]
Molecular Weight	425.47 g/mol [1]
Appearance	White to slight yellow or beige powder[1]
Melting Point	80-96 °C[1][2]
Storage Temperature	2-8°C, Keep refrigerated[2][3]

Hazard Identification and Safety

While some suppliers classify this substance as non-hazardous, it is crucial to treat it with care due to its physical form as a fine powder and potential for irritation.[4][5] A related compound is noted to cause skin, eye, and respiratory irritation.[6] Therefore, a conservative approach to handling is recommended.

GHS Hazard Classification (Assumed based on similar compounds)

H315: Causes skin irritation[6]

H319: Causes serious eye irritation[6]

H335: May cause respiratory irritation[6]

Precautionary Statements:

- P261: Avoid breathing dust.[6]
- P280: Wear protective gloves, eye protection, and face protection.[6]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[6]

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]

Upon combustion, hazardous decomposition products may be released, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[3][4][7]

General Handling and Exposure Control Protocol

This protocol outlines the standard procedure for safely handling **Fmoc-D-Glu-OtBu** powder in a laboratory setting. The primary goal is to minimize dust generation and prevent exposure through inhalation, ingestion, or direct contact.

3.1. Engineering Controls

- Work in a well-ventilated area.
- Use a chemical fume hood or an enclosure with local exhaust ventilation when weighing or transferring the powder to control airborne levels.[5][7]

3.2. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical splash goggles approved under standards such as NIOSH (US) or EN 166 (EU).[3]
- Skin Protection: Handle with chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use and removed using the proper technique to avoid skin contact. Wear a lab coat.[4][5]
- Respiratory Protection: If ventilation is inadequate or dust is generated, use a type N95 (US) or type P1 (EN 143) dust mask.[4]

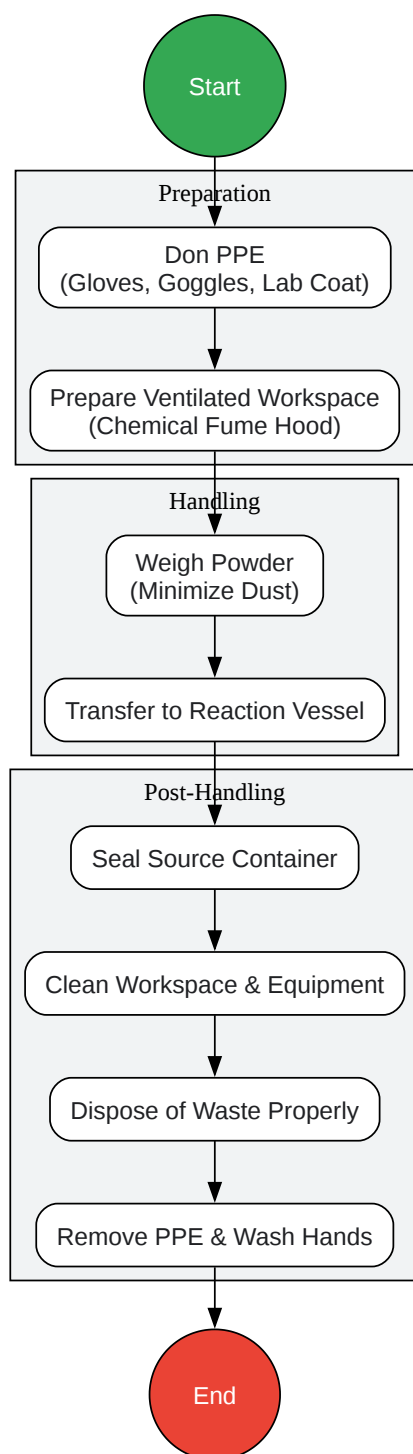
3.3. Handling Procedure

- Preparation: Before handling, ensure the work area is clean. Assemble all necessary equipment (spatulas, weigh boats, containers) inside the ventilated enclosure.
- Weighing: Carefully open the container. Use a clean spatula to transfer the desired amount of powder to a weigh boat. Avoid scooping in a manner that creates airborne dust.

- Transfer: Promptly transfer the weighed powder to the reaction vessel.
- Cleanup: Tightly close the source container. Clean any minor spills by carefully sweeping or wiping the material into a designated waste container.[\[4\]](#)[\[7\]](#) Avoid dry sweeping that can generate dust.
- Decontamination: Wash hands thoroughly with soap and water after handling is complete.[\[5\]](#)

3.4. Storage

- Store in a cool, dry, and well-ventilated place.[\[5\]](#)
- Keep the container tightly closed to prevent moisture absorption and contamination.[\[5\]](#)[\[7\]](#)
- Recommended storage is refrigerated at 2-8°C.[\[2\]](#)[\[3\]](#)



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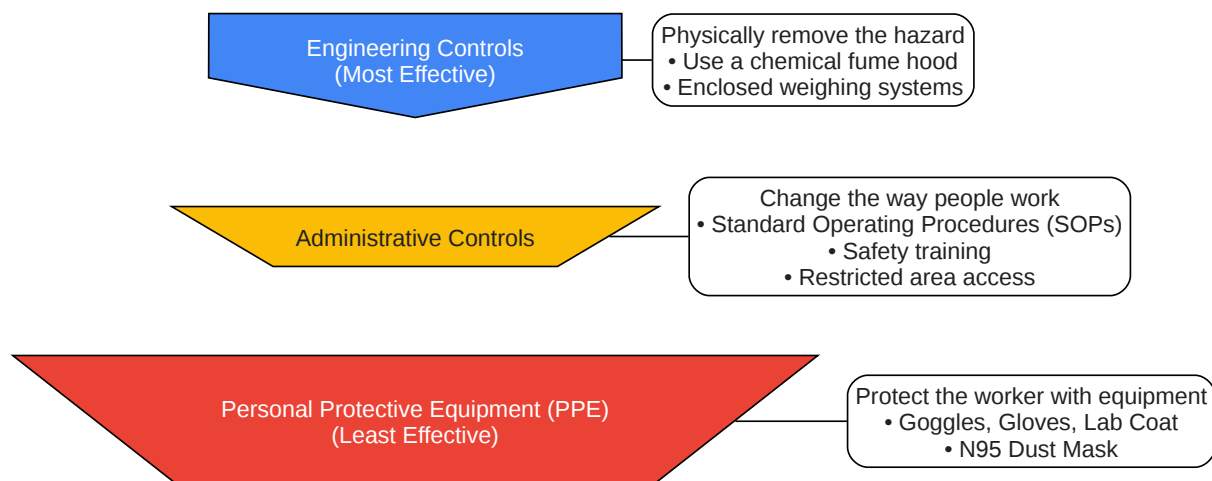
Caption: A generalized workflow for the safe handling of **Fmoc-D-Glu-OtBu** powder.

First Aid and Emergency Procedures

Exposure Route	First Aid Measure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.[5]
Skin Contact	Wash off immediately with soap and plenty of water. If skin irritation occurs, get medical advice/attention.[5][6]
Eye Contact	Rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. If eye irritation persists, get medical advice/attention. [3][6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[5]
Accidental Release	Evacuate personnel to a safe area. Wear appropriate PPE. Avoid dust formation. Sweep up the spilled material and place it in a suitable, labeled container for disposal.[3][5]
Fire	Use a carbon dioxide, dry chemical extinguisher, water spray, or alcohol-resistant foam.[4][5][7] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3][7]

Hazard Control Strategy

A hierarchical approach should be used to control potential exposure to **Fmoc-D-Glu-OtBu**. This strategy prioritizes the most effective control measures.



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Caption: The hierarchy of controls for mitigating exposure to chemical powders.

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- To cite this document: BenchChem. [Fmoc-D-Glu-OtBu safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b557679#fmoc-d-glu-otbu-safety-data-sheet-and-handling-precautions>]

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